

A Technical Guide to the Physicochemical Properties of 1-(4-Nitrophenyl)piperidine

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Compound of Interest

Compound Name: **1-(4-Nitrophenyl)piperidine**

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This guide provides an in-depth overview of the melting and boiling points of **1-(4-Nitrophenyl)piperidine**, tailored for researchers, scientists, and professionals in drug development. It includes key physical data, detailed experimental protocols for property determination, and logical diagrams to illustrate core concepts.

Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental in the characterization and purity assessment of chemical compounds. The following table summarizes the available data for **1-(4-Nitrophenyl)piperidine**.

Property	Value	Source
Melting Point	104-106°C	[1][2]
Melting Point	104-105°C	[3]
Boiling Point	363.5 ± 25.0 °C (Predicted)	[1][2]

Experimental Protocols

The following sections detail standard laboratory procedures for the determination of melting and boiling points, applicable to compounds such as **1-(4-Nitrophenyl)piperidine**.

Melting Point Determination (Capillary Method)

The capillary method is a widely used technique for determining the melting point of a solid.[4] A small, powdered sample is heated in a capillary tube, and the temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[5]
- Glass capillary tubes (one end sealed)[6]
- Thermometer
- Mortar and pestle (for sample pulverization)

Procedure:

- Sample Preparation: Ensure the sample of **1-(4-Nitrophenyl)piperidine** is completely dry, as moisture can depress the melting point.[6] Pulverize a small amount of the crystalline solid into a fine powder.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to collect a small amount of material.[5][6] Invert the tube and tap it gently on a hard surface to pack the solid into the closed end. The packed sample height should be 2-3 mm for an accurate measurement.[5][6]
- Measurement: Place the loaded capillary tube into the heating block of the melting point apparatus.[5][6]
- Rapid Determination (Optional): Heat the sample rapidly to get an approximate melting point. This allows for a more precise measurement in the subsequent trial.[5]
- Accurate Determination: Allow the apparatus to cool to at least 15°C below the approximate melting point.[6] Begin heating again at a slow, controlled rate (approximately 1-2°C per minute) near the expected melting point.[5]
- Recording the Melting Range: Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.

- T2: The temperature at which the entire sample has completely melted into a clear liquid. The melting point is reported as the range from T1 to T2. A narrow melting range (0.5-2°C) is indicative of a pure substance, whereas impurities tend to depress and broaden the melting range.[5]

Boiling Point Determination (Thiele Tube Method)

For determining the boiling point of a liquid, especially with small sample volumes, the Thiele tube method is highly effective.[7] This method relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[8][9]

Apparatus:

- Thiele tube[7][8]
- Thermometer
- Small test tube (e.g., Durham tube)[7]
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath liquid[7][8]

Procedure:

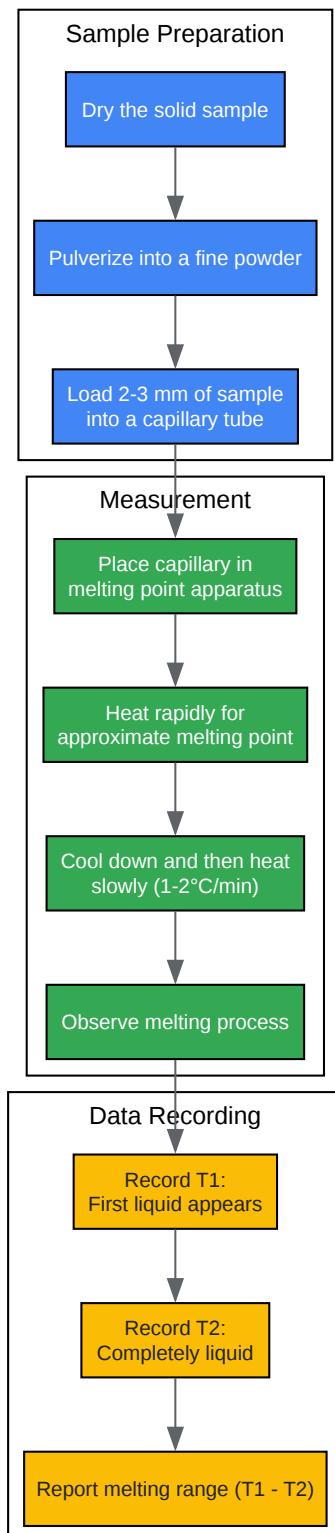
- Setup: Fill the Thiele tube with mineral oil to a level just above the side arm.[7][10]
- Sample Preparation: Add a small amount (a few milliliters) of the liquid sample into the small test tube.[9][11] Place a capillary tube, with its sealed end pointing upwards, into the test tube.[7][8]
- Assembly: Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[7][8]

- Heating: Immerse the assembly into the Thiele tube, with the thermometer bulb positioned in the center of the main tube.[7] Gently heat the side arm of the Thiele tube with a burner.[7][8] The design of the tube facilitates the circulation of the oil, ensuring uniform heating.[8]
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Continue gentle heating until a rapid and continuous stream of bubbles is observed.[7][8]
- Recording the Boiling Point: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[7][8]

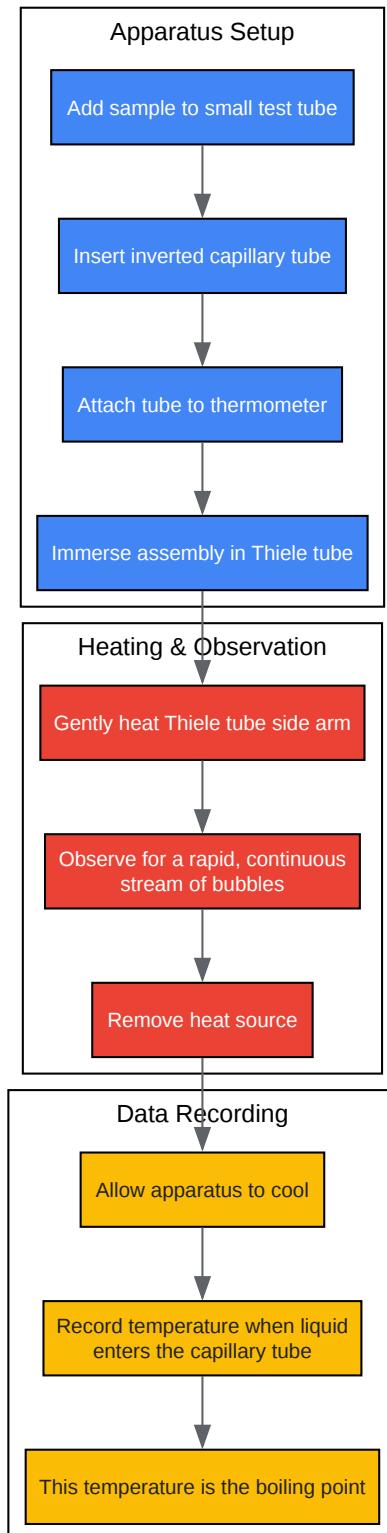
Visualized Workflows and Concepts

The following diagrams, generated using the DOT language, illustrate the experimental workflows and key theoretical concepts.

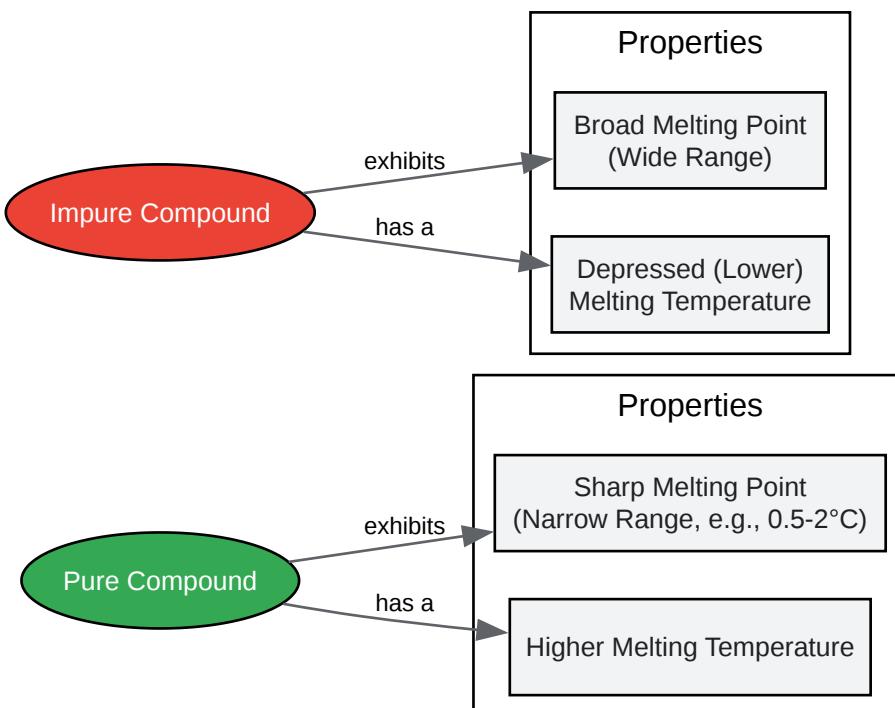
Melting Point Determination Workflow



Boiling Point Determination Workflow (Thiele Tube)



Effect of Purity on Melting Point



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